

Epi-Doramectin: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Epi-doramectin*

Cat. No.: *B15549266*

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An In-depth Guide to the CAS Number, Molecular Formula, and Scientific Context of an Important Doramectin Epimer

This technical guide provides a comprehensive overview of **epi-doramectin**, a significant epimer and metabolite of the broad-spectrum antiparasitic agent, doramectin. Designed for researchers, scientists, and drug development professionals, this document details its chemical identity, formation, and methods for its analysis and isolation, placing it within the broader context of its parent compound.

Core Chemical and Physical Data

Epi-doramectin is primarily known as the C-2 epimer of doramectin.^[1] It shares the same molecular formula and mass as doramectin but differs in the stereochemical configuration at the second carbon position. This subtle structural change can influence its biological activity and pharmacokinetic profile.

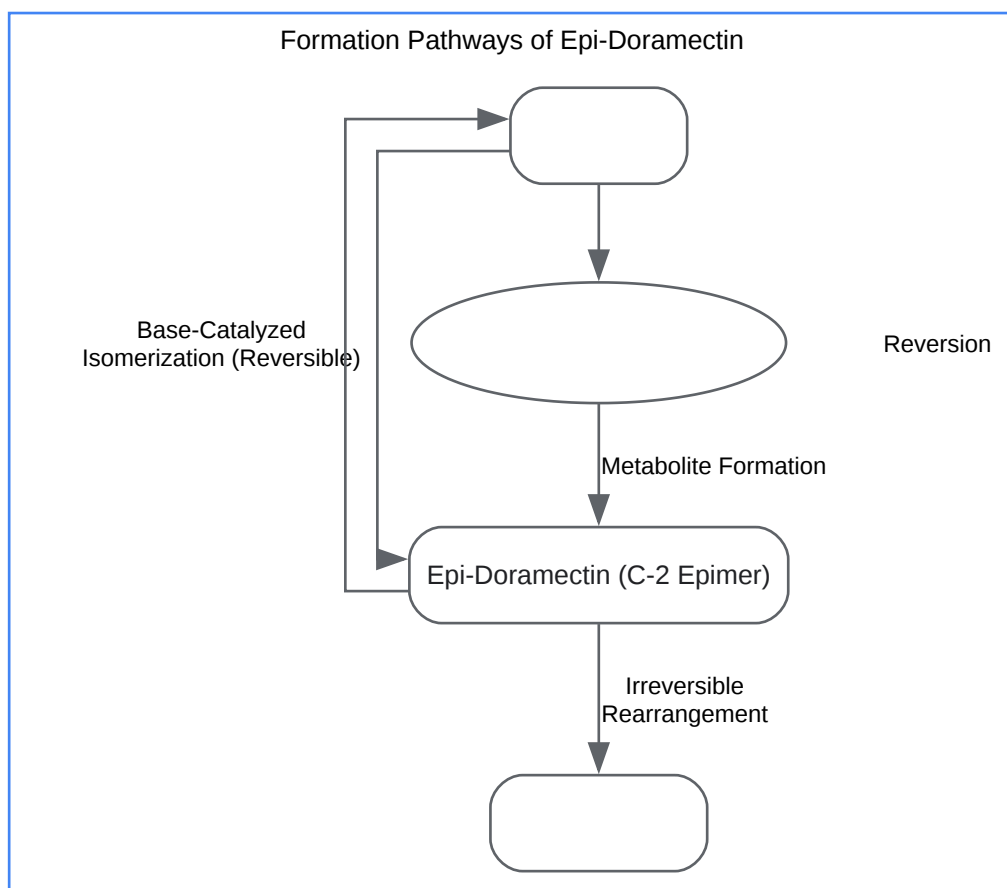
Parameter	Value	Reference
CAS Number	1987882-62-1	[2]
Molecular Formula	C50H74O14	[1][2]
Molecular Weight	899.114 g/mol	[2]
Synonyms	2-epi-doramectin	[1]
Appearance	White solid	[1]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO	[1]

Formation and Occurrence

Epi-doramectin is not typically synthesized directly but arises as an impurity, degradation product, or metabolite of doramectin.

- **Base-Catalyzed Isomerization:** It is recognized as a base-catalyzed intermediate in the decomposition of doramectin. This epimerization at the C-2 position is a reversible process, though **epi-doramectin** can subsequently undergo an irreversible rearrangement to form the isomeric alkene, Δ^2 -doramectin.[1]
- **Metabolism:** Studies have identified **epi-doramectin** as a metabolite of doramectin in animals. For instance, in pigs, **epi-doramectin** constituted 4.8% to 10.9% of the total drug-related residues found in liver tissue.[3] The primary route of doramectin excretion is through the feces, which contains both the unchanged parent drug and its metabolites.[3]

The general mechanism of epimerization can occur via two primary pathways: the formation of an oxazol-5(4H)-one intermediate or through direct abstraction of the alpha-proton by a base, followed by re-protonation.[4]

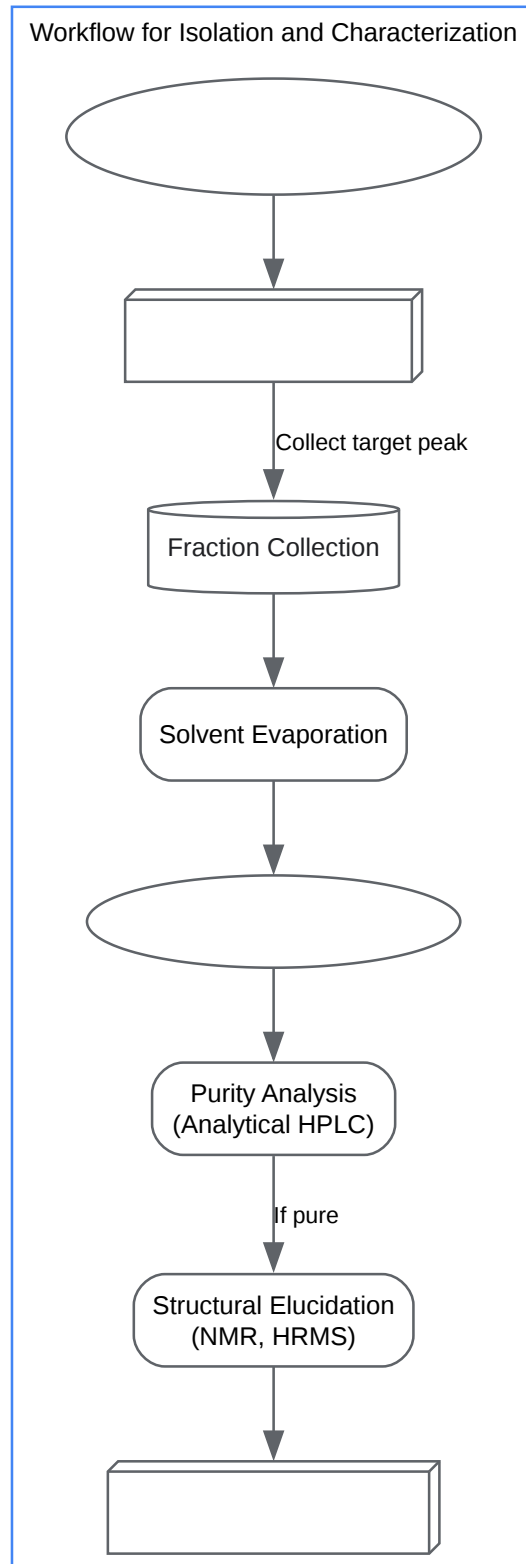
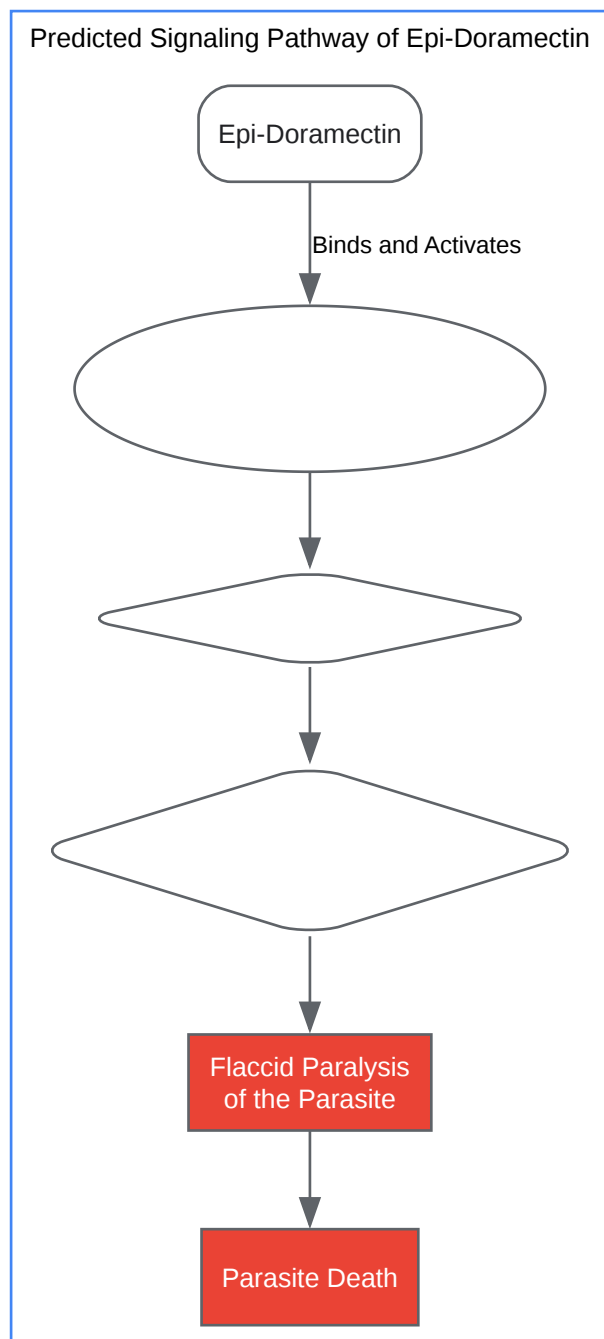


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Figure 1: Formation pathways of **epi-doramectin**.

Mechanism of Action (Predicted)

While there are no published reports on the specific biological activity of **epi-doramectin**, its mechanism of action is predicted to be similar to that of doramectin and other avermectins.[1] These compounds act as potent anthelmintics by targeting the parasite's nervous system.[5] They are allosteric modulators of glutamate-gated chloride ion (GluCl) channels, which are found in the nerve and muscle cells of invertebrates.[5] The binding of avermectins to these channels leads to an increased influx of chloride ions, causing hyperpolarization of the neuronal membrane. This results in the inhibition of neurotransmission, leading to a flaccid paralysis and eventual death of the parasite.[5]



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References

- 1. [toku-e.com](https://www.toku-e.com) [[toku-e.com](https://www.toku-e.com)]
- 2. [Epi-Doramectin](#) | CAS#:1987882-62-1 | Chemsrce [chemsrc.com]
- 3. [fao.org](https://www.fao.org) [[fao.org](https://www.fao.org)]
- 4. [Epimerisation in Peptide Synthesis](#) - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. [Doramectin](#) | C50H74O14 | CID 9832750 - PubChem [pubchem.ncbi.nlm.nih.gov]
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